

Application Notes and Protocols for the Quantification of KY-371 (Acetylenedicarboxylic Acid)

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Compound of Interest

Compound Name: KY371

Cat. No.: B15567786

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Introduction

KY-371, identified as acetylenedicarboxylic acid (PubChem CID: 371), is a small molecule that has been investigated for its role as a potential modulator of the Wnt signaling pathway. The Wnt pathway is a critical regulator of cellular processes, and its dysregulation is implicated in various diseases, including cancer. Accurate quantification of KY-371 in biological matrices is essential for pharmacokinetic studies, in vitro mechanism-of-action experiments, and overall drug development.

These application notes provide detailed protocols for the quantification of KY-371 using two common analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Chemical Information for KY-371 (Acetylenedicarboxylic Acid):

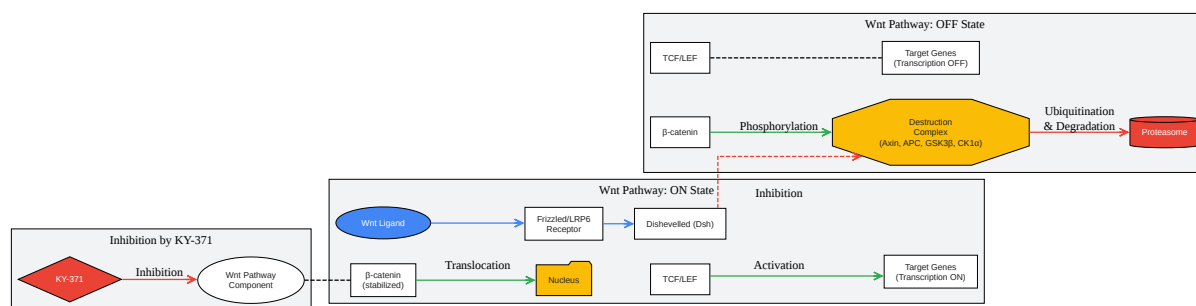
Property	Value
Chemical Name	Acetylenedicarboxylic acid
Synonyms	2-Butynedioic acid
Molecular Formula	C ₄ H ₂ O ₄
Molecular Weight	114.06 g/mol
CAS Number	142-45-0

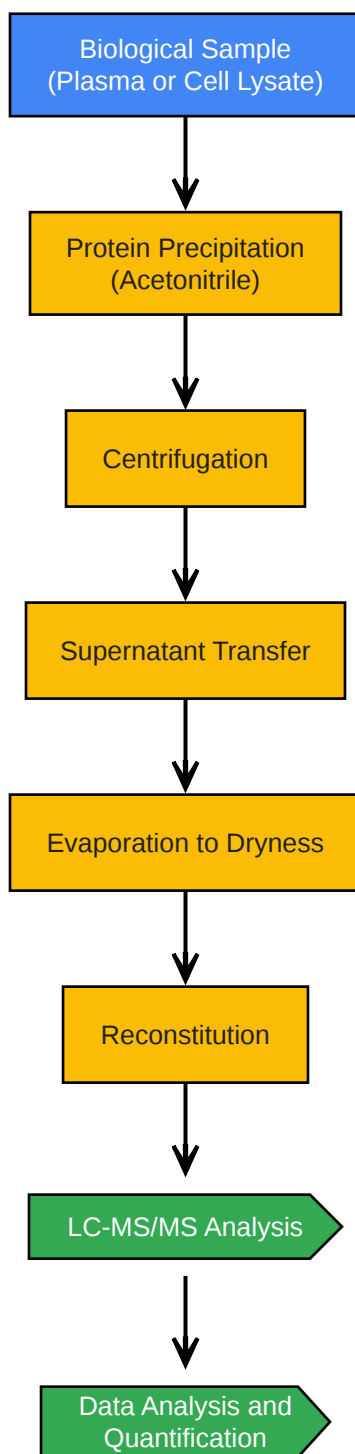
I. Quantification of KY-371 using LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and selective method for quantifying small molecules in complex biological samples. This protocol is suitable for the analysis of KY-371 in plasma and cell lysates.

Signaling Pathway Context

The Wnt signaling pathway is a complex cascade of protein interactions that ultimately leads to the regulation of gene transcription. In the "off" state, a destruction complex phosphorylates β -catenin, targeting it for degradation. In the "on" state, Wnt ligands bind to Frizzled receptors, leading to the inactivation of the destruction complex, stabilization of β -catenin, and its translocation to the nucleus to activate target gene expression. Small molecule inhibitors like KY-371 are designed to interfere with this pathway.





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